

# Personal protective equipment for handling CK-119

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## Compound of Interest

Compound Name: CK-119

Cat. No.: B1669122

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## Essential Safety and Handling Guide for CK-119

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling and disposal of **CK-119** (CAS No. 197917-10-5), a potent interleukin-1 (IL-1) blocker used in research to inhibit the growth of fibroblast-like cells. Adherence to these guidelines is critical to ensure personal safety and maintain the integrity of experimental protocols.

## Summary of Safety Information

The following table summarizes key safety information for **CK-119**. While a comprehensive quantitative toxicological profile is not fully established, the provided data from safety data sheets for similar compounds and the specific CAS number offer crucial guidance for safe handling.

Parameter	Recommendation	Source
Physical State	Solid, powder	MedKoo Biosciences
Solubility	Soluble in DMSO, not in water	MedKoo Biosciences
Storage	Short term (days to weeks): 0 - 4°C, dry and dark. Long term (months to years): -20°C.	MedKoo Biosciences
Shipping	Shipped under ambient temperature as a non-hazardous chemical.	MedKoo Biosciences
Occupational Exposure Limits	This product, as supplied, does not contain any hazardous materials with occupational exposure limits established by region-specific regulatory bodies.	Safety Data Sheet
Biological Occupational Exposure Limits	This product, as supplied, does not contain any hazardous materials with biological limits established by region-specific regulatory bodies.	Safety Data Sheet

## Personal Protective Equipment (PPE)

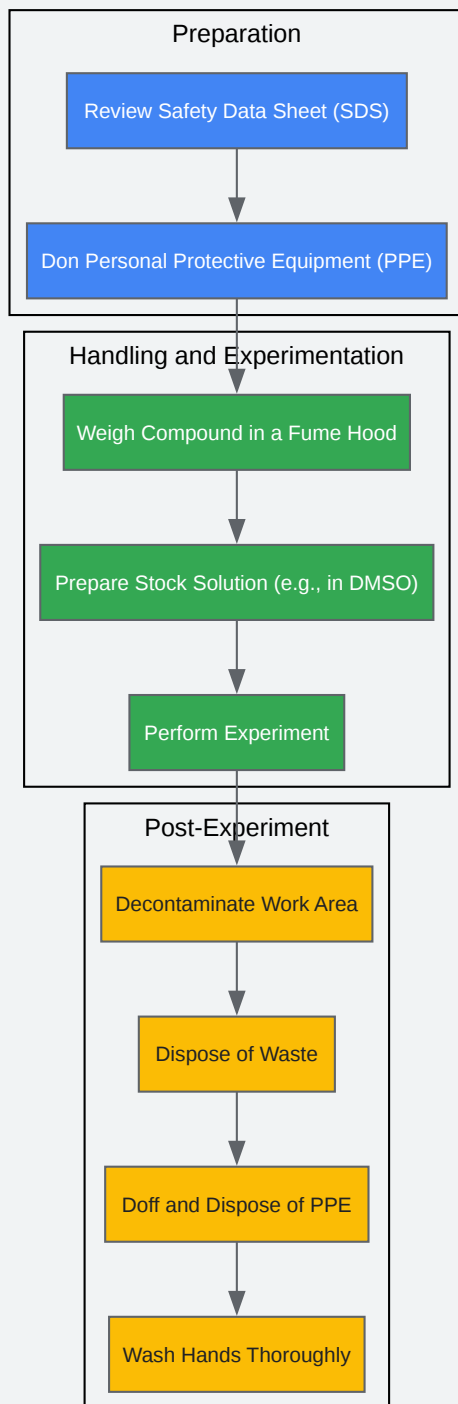
Strict adherence to PPE protocols is mandatory when handling **CK-119**. The following table outlines the required equipment.

PPE Category	Item	Specification
Eye Protection	Safety Glasses or Goggles	Safety glasses with side shields (or goggles) are required.
Hand Protection	Gloves	Wear suitable gloves. Impervious gloves, such as Viton™, are recommended. Gloves must comply with EC Directive 89/686/EEC and the related standard EN374.
Body Protection	Lab Coat	A long-sleeved lab coat should be worn.
Respiratory Protection	Respirator	In case of insufficient ventilation or when handling the powder outside of a fume hood, wear suitable respiratory equipment.

## Operational Plan: Handling and Experimental Workflow

A systematic approach is crucial for the safe handling of **CK-119**. The following workflow outlines the key steps from receiving the compound to its final disposal.

## Experimental Workflow for Handling CK-119



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Caption: A step-by-step workflow for the safe handling of **CK-119** in a laboratory setting.

## Disposal Plan

All waste materials contaminated with **CK-119** must be treated as chemical waste.

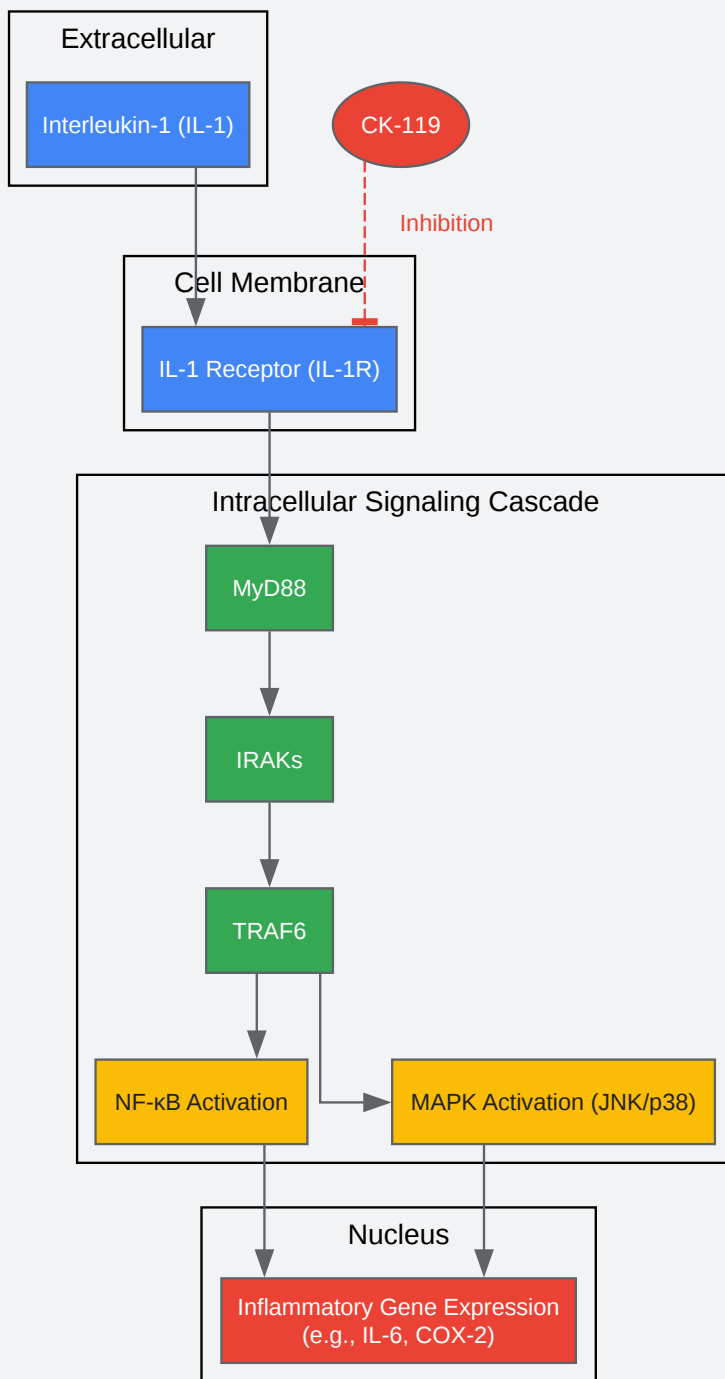
- Solid Waste: Collect all solid waste, including contaminated consumables (e.g., pipette tips, tubes), in a designated and clearly labeled hazardous waste container.
- Liquid Waste: Dispose of liquid waste containing **CK-119** in a sealed, properly labeled container for chemical waste. Do not pour down the drain.
- Containers: Handle uncleaned containers as you would the product itself.

Follow all local, state, and federal regulations for the disposal of chemical waste.

## Signaling Pathway Inhibition

**CK-119** is a potent inhibitor of Interleukin-1 (IL-1) signaling. The binding of IL-1 to its receptor (IL-1R) initiates a signaling cascade that leads to the activation of transcription factors like NF- $\kappa$ B and AP-1, resulting in the expression of inflammatory genes. **CK-119** is believed to interfere with this pathway, thereby inhibiting downstream inflammatory responses and cellular proliferation.<sup>[1]</sup>

## Simplified Interleukin-1 (IL-1) Signaling Pathway and Inhibition by CK-119

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Caption: **CK-119** inhibits the IL-1 signaling pathway, preventing downstream inflammatory gene expression.

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## References

- 1. Inhibition of fibroblast-like cell proliferation by interleukin-1 blockers, CK-119 and CK-122 - PubMed [pubmed.ncbi.nlm.nih.gov]
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